

# Personal protective equipment for handling 3'-Nitropropiofenone

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## Compound of Interest

Compound Name: 3'-Nitropropiofenone

Cat. No.: B093426

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## Essential Safety and Handling Guide for 3'-Nitropropiofenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3'-Nitropropiofenone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

### Chemical Profile and Hazards

**3'-Nitropropiofenone** is a chemical compound that requires careful handling due to its potential health hazards. It is known to cause skin, eye, and respiratory system irritation[1][2]. All personnel should be thoroughly familiar with the safety data sheet (SDS) before commencing any work with this compound.

## Physical and Chemical Properties

| Property            | Value   |
|---------------------|---|
| Molecular Formula   | C9H9NO3[1][2][3]                              |
| Molecular Weight    | 179.17 g/mol [1][2]                           |
| Appearance          | White to yellow to green powder or crystal[3] |
| Melting Point       | 98-101 °C[3][4]                               |
| Boiling Point       | 254.5±13.0 °C (Predicted)[3]                  |
| Storage Temperature | Room Temperature, sealed in a dry place[3]    |

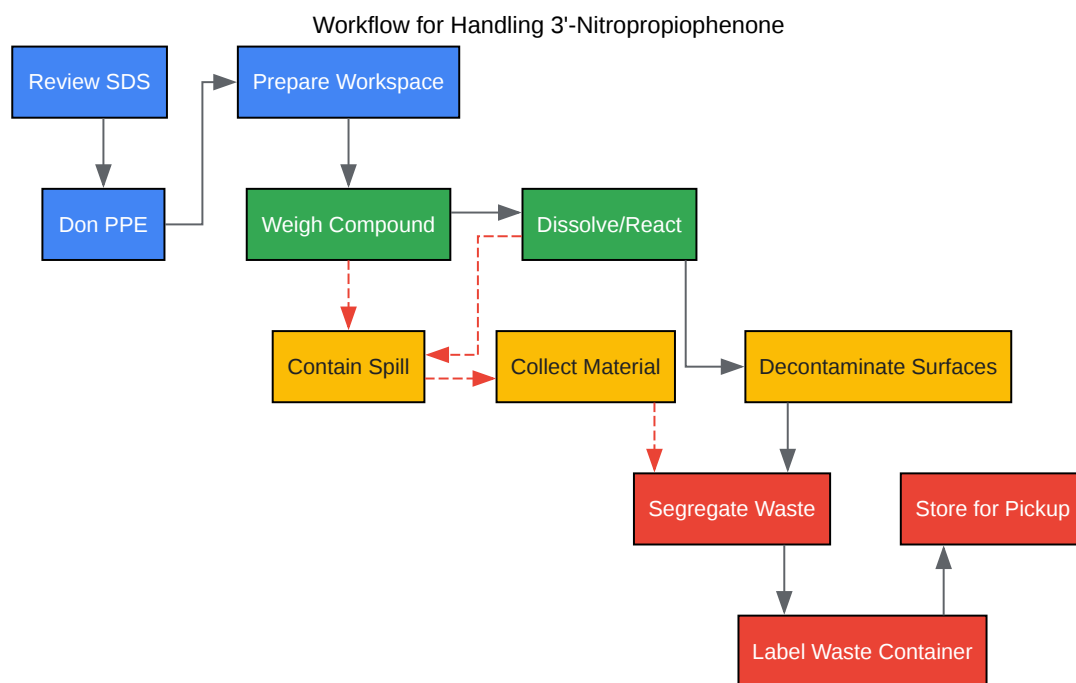
### Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent personal exposure. The recommended PPE includes:

- **Eye Protection:** Chemical safety goggles or a face shield that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be worn[5][6].
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn. Gloves must be inspected prior to use and replaced if any signs of degradation are observed.
- **Body Protection:** A lab coat or chemical-resistant apron should be worn to protect against skin contact. For larger quantities or when there is a risk of splashing, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** If working in a poorly ventilated area or if dust is generated, a NIOSH-approved respirator should be used[7].

### Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **3'-Nitropropiophenone**. The following workflow outlines the key steps from preparation to disposal.



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Caption: Logical workflow for handling **3'-Nitropropiofenone**.

## Experimental Protocols

### 1. Weighing and Transfer:

- Always handle **3'-Nitropropiofenone** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Use a dedicated, clean spatula and weighing vessel.
- Avoid generating dust. If the material is a fine powder, handle it with extra care.

- Close the container tightly after use.

## 2. Dissolution:

- When dissolving the compound, add it slowly to the solvent to avoid splashing.
- If the dissolution process is exothermic, use an ice bath to control the temperature.

## Storage Plan

- Store **3'-Nitropropiophenone** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents[1][5].
- Keep the container tightly sealed to prevent contamination and exposure to moisture[1][8].
- Ensure the storage area is clearly labeled with the appropriate hazard warnings.

## Spill Management

In the event of a spill, immediate action is necessary to prevent the spread of contamination and exposure.

- Minor Spills:
  - Evacuate non-essential personnel from the immediate area.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material like vermiculite or sand.
  - Carefully sweep or scoop up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal[5][6].
  - Clean the spill area with a suitable decontamination solution.
- Major Spills:
  - Evacuate the entire area and notify the appropriate emergency response team.

- Restrict access to the area.
- Follow established emergency procedures for large chemical spills.

### Disposal Plan

All waste containing **3'-Nitropropiophenone** must be treated as hazardous waste.

- Waste Collection:
  - Collect all solid waste, including contaminated PPE and absorbent materials, in a clearly labeled, sealed, and compatible hazardous waste container[7][9].
  - Liquid waste should be collected in a separate, labeled, and sealed container. Do not mix with other waste streams unless compatibility has been confirmed[9].
- Disposal Procedure:
  - Dispose of the hazardous waste through a licensed and certified waste disposal company[7].
  - Provide the waste disposal company with the Safety Data Sheet for **3'-Nitropropiophenone**.
  - Do not dispose of **3'-Nitropropiophenone** down the drain or in regular trash[7].

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 3'-Nitropropiophenone | C<sub>9</sub>H<sub>9</sub>NO<sub>3</sub> | CID 87096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Nitropropiophenone | 17408-16-1 [chemicalbook.com]

- 4. 3-Nitropropiofenone | CAS#:17408-16-1 | Chemsrce [chemsrc.com]
- 5. fishersci.com [fishersci.com]
- 6. cochise.edu [cochise.edu]
- 7. benchchem.com [benchchem.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. engineering.purdue.edu [engineering.purdue.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 3'-Nitropropiofenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093426#personal-protective-equipment-for-handling-3-nitropropiofenone]

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